

"2-Bromo-1-(2,5-dihydroxyphenyl)ethanone" safety and handling precautions

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Compound of Interest

Compound Name:	2-Bromo-1-(2,5-dihydroxyphenyl)ethanone
Cat. No.:	B1201981

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An In-depth Technical Guide to the Safety and Handling of **2-Bromo-1-(2,5-dihydroxyphenyl)ethanone**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and is not a substitute for a formal Safety Data Sheet (SDS). Always consult the official SDS from the supplier before handling this chemical and adhere to all institutional and regulatory safety protocols.

Introduction

2-Bromo-1-(2,5-dihydroxyphenyl)ethanone (CAS No. 25015-91-2), also known as 2-Bromo-2',5'-dihydroxyacetophenone or 2-(Bromoacetyl)hydroquinone, is a chemical intermediate used in organic synthesis.^{[1][2][3]} Like other α -bromoacetophenones, its reactivity makes it valuable in research and development, but also necessitates stringent safety and handling precautions. This guide provides a comprehensive overview of its known and inferred hazards, safe handling procedures, and emergency responses, based on data from structurally similar compounds.

Hazard Identification and Classification

While a specific, comprehensive Safety Data Sheet for **2-Bromo-1-(2,5-dihydroxyphenyl)ethanone** is not readily available in the provided search results, the safety profile can be inferred from closely related α -bromoketone compounds. These compounds are consistently classified as hazardous.

Anticipated GHS Classification:

- Skin Corrosion/Irritation: Category 1B or 2. Causes severe skin burns and irritation.[4][5][6]
- Serious Eye Damage/Eye Irritation: Category 1. Causes serious eye damage.[4][5][6]
- Acute Toxicity (Oral, Inhalation): Category 2, 3, or 4. May be fatal, toxic, or harmful if swallowed or inhaled.[6][7][8][9]
- Specific Target Organ Toxicity (Single Exposure): Category 3. May cause respiratory irritation.[5][6][8]
- Skin Sensitization: May cause an allergic skin reaction.[8][10]

Summary of Precautionary Statements:

Code	Precautionary Statement	Reference
P260	Do not breathe dust/fume/gas/mist/vapors/spray.	[6] [11]
P264	Wash face, hands and any exposed skin thoroughly after handling.	[5] [11]
P271	Use only outdoors or in a well-ventilated area.	[5] [11]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[4] [5] [11]
P301+P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.	[11]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	[5]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[5] [11]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[5] [11]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.	[9]
P501	Dispose of contents/container to an approved waste disposal plant.	[11]

Physical and Chemical Properties

Quantitative data for the target compound is limited. The table below includes available data for **2-Bromo-1-(2,5-dihydroxyphenyl)ethanone** and a closely related, well-documented compound, 2-Bromo-1-(4-hydroxyphenyl)ethanone, for comparison.

Property	2-Bromo-1-(2,5-dihydroxyphenyl)ethanone	2-Bromo-1-(4-hydroxyphenyl)ethanone
CAS Number	25015-91-2[1]	2491-38-5[7]
Molecular Formula	C ₈ H ₇ BrO ₃ [2]	C ₈ H ₇ BrO ₂ [7]
Molecular Weight	231.04 g/mol [2]	215.04 g/mol [12]
Appearance	Not specified	Pale Beige Solid / Reddish-brown liquid[7][10]
Melting Point	Not specified	130 °C[7]
Boiling Point	Not specified	338.7°C at 760 mmHg[7]
Density	1.763±0.06 g/cm ³ (Predicted)[2]	1.6±0.1 g/cm ³ [7]
Flash Point	Not specified	158.6±20.9 °C[7]

Safe Handling and Storage

Strict adherence to safety protocols is mandatory when working with this compound.

4.1 Engineering Controls

- Always handle this chemical within a certified chemical fume hood to avoid inhalation of dust or vapors.[6][8]
- Ensure a safety shower and eyewash station are readily accessible.

4.2 Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles and a face shield.[4]

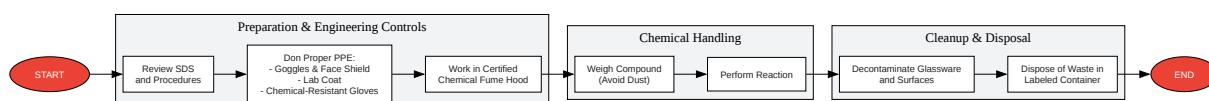
- Skin Protection: Wear a flame-retardant lab coat and appropriate chemical-resistant gloves (e.g., nitrile). Inspect gloves for integrity before use.[4]
- Respiratory Protection: If handling outside of a fume hood is unavoidable, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates.[6]

4.3 Handling Procedures

- Avoid all direct contact with the substance.[5]
- Do not eat, drink, or smoke in the laboratory.[8]
- Wash hands thoroughly after handling.[11]
- Avoid dust formation. If it is a solid, handle with care to prevent aerosolization.[6]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[6]

4.4 Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[6][8][11]
- Store locked up, away from incompatible materials.[9][11]



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Caption: General workflow for safely handling hazardous chemical compounds.

First-Aid and Emergency Procedures

Immediate action is critical in the event of exposure.

- Inhalation: Move the victim to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[5][8][11]
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[4][5][11]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[4][11]
- Ingestion: DO NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][11]

Experimental Protocol Example: Synthesis of an α -Bromoacetophenone

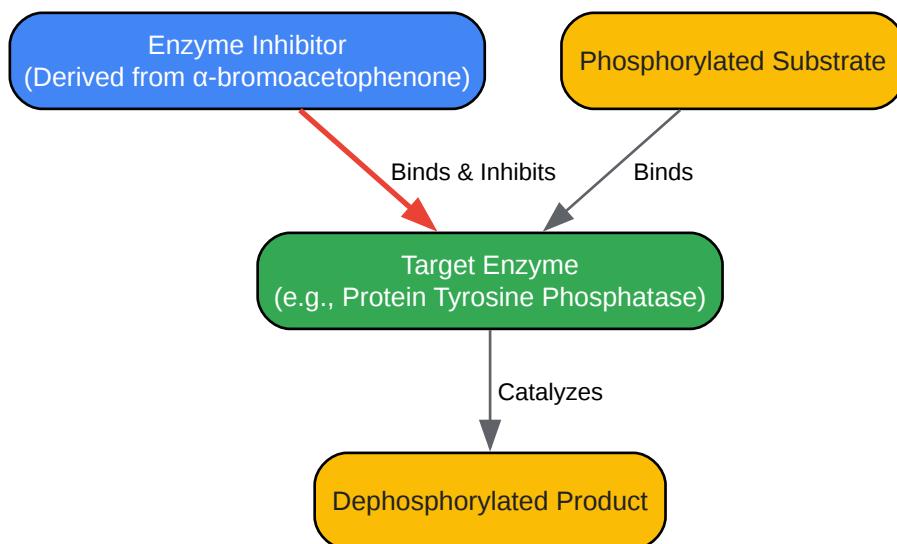
The following is a generalized protocol for the bromination of a hydroxyacetophenone, a common method for synthesizing compounds like **2-Bromo-1-(2,5-dihydroxyphenyl)ethanone**. This example is adapted from the synthesis of a related compound.[13][14]

Materials:

- Hydroxyacetophenone (1.0 eq)
- Bromine (1.0-1.1 eq) or N-Bromosuccinimide (NBS)
- Appropriate solvent (e.g., Chloroform, Acetic Acid)
- Acid catalyst (e.g., H_2SO_4) if required

Procedure:

- Preparation: In a three-necked round-bottom flask equipped with a magnetic stirrer, dropping funnel, and reflux condenser, dissolve the starting hydroxyacetophenone in the chosen solvent.
- Reaction: Cool the solution in an ice bath. If using bromine, add it dropwise to the stirred solution over a period of 20-30 minutes. Maintain the temperature throughout the addition.
- Monitoring: Allow the reaction to stir for several hours. Monitor the progress using Thin Layer Chromatography (TLC).
- Workup: Once the reaction is complete, carefully quench the mixture by pouring it into a beaker containing an ice-cold solution of saturated sodium bicarbonate or sodium thiosulfate to neutralize excess bromine and acid.
- Extraction: Transfer the mixture to a separatory funnel. Extract the product into an organic solvent (e.g., ethyl acetate).
- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure. The crude product can be further purified by recrystallization or column chromatography.



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